

# Personal protective equipment for handling Heptadecan-9-YL acrylate

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## Compound of Interest

Compound Name: Heptadecan-9-YL acrylate

Cat. No.: B15378875

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## Essential Safety and Handling Guide for Heptadecan-9-YL Acrylate

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **Heptadecan-9-YL acrylate** (CAS No. 2982740-96-3). The following procedural guidance is based on available safety data and best practices for the handling of acrylate compounds.

## Hazard Identification and Safety Summary

**Heptadecan-9-YL acrylate** is a colorless to yellow liquid. Based on available information, this compound is classified with the following hazards:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning

The primary risks associated with **Heptadecan-9-YL acrylate** involve skin and eye contact, inhalation, and ingestion. As with other acrylate monomers, there is also a potential for allergic skin reactions upon repeated contact.

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to ensure personal safety.

PPE Category	Specification	Rationale
Hand Protection	Double gloving with nitrile gloves.	Acrylate monomers can penetrate standard latex or vinyl gloves. Double gloving provides enhanced protection.
Eye Protection	Chemical splash goggles or a face shield.	To prevent eye irritation from splashes.
Skin and Body	Laboratory coat.	To protect against skin contact.
Respiratory	Use in a well-ventilated area or with a fume hood.	To avoid inhalation of vapors and prevent respiratory irritation.

## Safe Handling and Operational Plan

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, well-ventilated area away from direct sunlight and sources of ignition.<sup>[1]</sup>
- Recommended storage temperature is between 2-8°C.

Handling and Use:

- Ensure a safety shower and eyewash station are readily accessible.

- Always handle **Heptadecan-9-YL acrylate** within a certified chemical fume hood to minimize inhalation exposure.
- Dispense the liquid carefully to avoid splashing.
- Keep containers tightly closed when not in use to prevent vapor release.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

#### First Aid Measures:

Exposure Route	First Aid Procedure
If Swallowed	Call a poison center or doctor immediately for treatment advice.
In Case of Skin Contact	Immediately wash the skin with plenty of soap and water.
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
If Inhaled	Move the person to fresh air and keep them comfortable for breathing.

## Disposal Plan

The disposal of **Heptadecan-9-YL acrylate** and its contaminated waste must be handled in accordance with local, state, and federal regulations.

#### Waste Categorization:

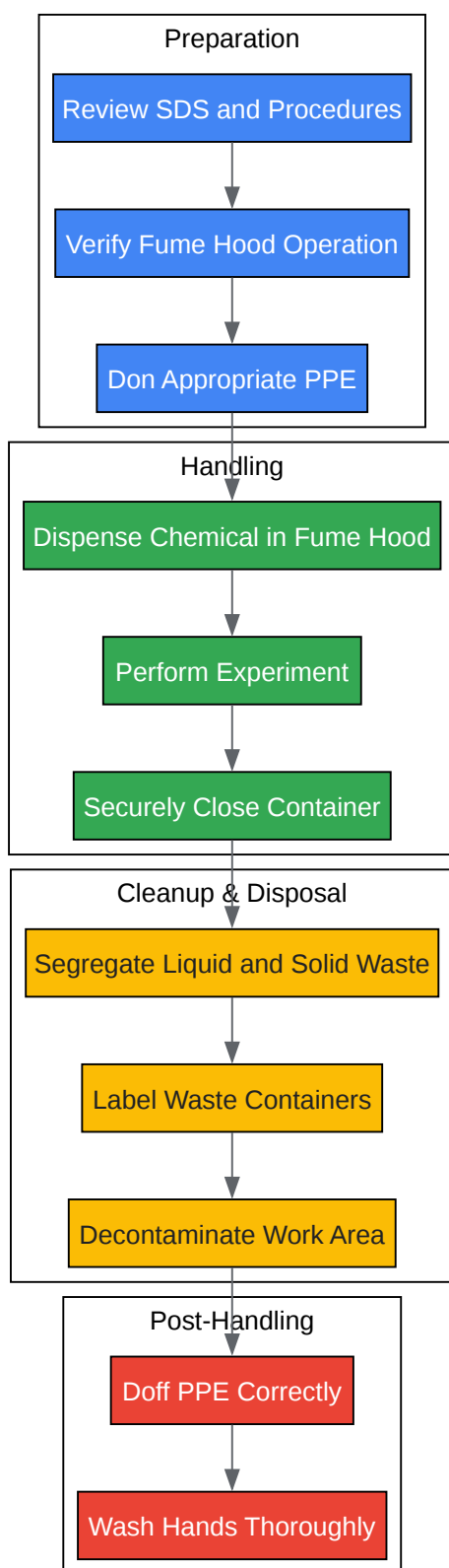
- Liquid Waste: Unused or waste **Heptadecan-9-YL acrylate** is considered hazardous waste. Do not dispose of it down the drain.<sup>[2]</sup>

- Solid Waste: Contaminated materials such as gloves, paper towels, and empty containers should also be treated as hazardous waste.

#### Disposal Procedure:

- Collect Liquid Waste: Collect all liquid waste containing **Heptadecan-9-YL acrylate** in a designated, properly labeled, and sealed container.
- Collect Solid Waste: Place all contaminated solid materials in a separate, clearly labeled hazardous waste container.
- Storage Pending Disposal: Store waste containers in a designated secondary containment area away from incompatible materials.
- Arrange for Professional Disposal: Contact your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal company to arrange for pickup and proper disposal.

## Logical Workflow for Safe Handling



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Caption: Workflow for the safe handling of **Heptadecan-9-YL acrylate**.

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## References

- 1. nbinnno.com [nbinnno.com]
- 2. Disposing of acrylic paint: how to do it safely and in an environmentally friendly way! [malennachzahlen-schipper.com]
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